

# removing 5-Methyl-2-heptene impurities

## purification techniques

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### Compound Focus: 5-Methyl-2-heptene

CAS No.: 22487-87-2

Cat. No.: S1949050

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## Chemical Identity and Properties

For any purification strategy, understanding the basic properties of the compound is essential. The table below summarizes key data for **5-Methyl-2-heptene**.

Property	Value / Description	Source
CAS Number	22487-87-2 (mixed isomers); 24608-85-3 ((E)-isomer)	[1] [2]
Molecular Formula	C <sub>8</sub> H <sub>16</sub>	[1]
Molecular Weight	112.21 g/mol	[1]
Physical State	Colorless to pale yellow liquid	[1]
Boiling Point	113.0 °C (calculated)	[1]
Flash Point	Highly Flammable (specific data not found)	[1]
IUPAC Name	5-methylhept-2-ene	[1]
Canonical SMILES	<chem>CCC(C)CC=CC</chem>	[1]

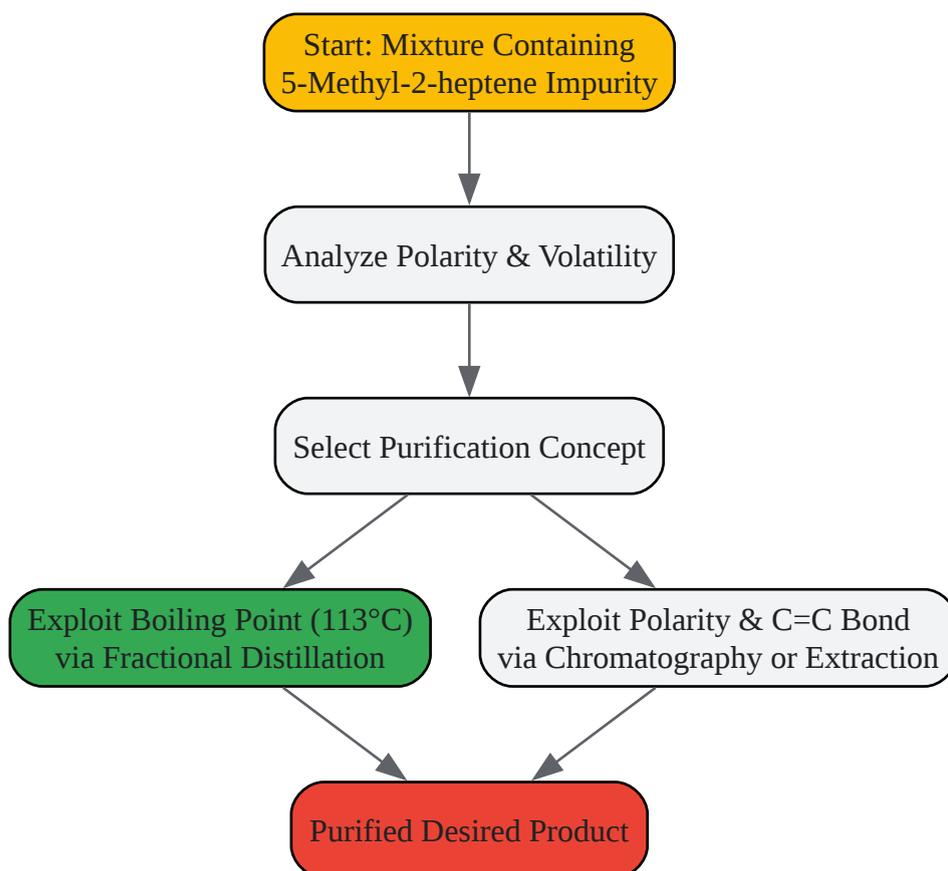
## Safety and Handling Information

Working with this compound requires careful attention to safety due to the following hazards [1]:

- **Highly Flammable liquid and vapor** [1].
- **May be fatal if swallowed and enters airways** (Aspiration hazard) [1]. It is advised to handle it with appropriate personal protective equipment (PPE) including gloves and safety glasses, and to use a fume hood [1].

## Potential Purification Strategies Based on Chemical Properties

While direct purification protocols were not found, the following logical approaches can be explored based on the compound's properties. The workflow below outlines a potential decision-making process.



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## Exploiting Volatility: Distillation

Given the known boiling point, **fractional distillation** is a primary method to separate **5-Methyl-2-heptene** from other compounds with sufficiently different boiling points [1].

## Exploiting Polarity and Reactivity

- **Chromatography:** The compound's non-polar nature (aliphatic hydrocarbon) makes techniques like **flash column chromatography** on silica gel a viable option. Its separation from more polar impurities would be straightforward.
- **Liquid-Liquid Extraction:** This could effectively separate **5-Methyl-2-heptene** from hydrophilic impurities when using water and a water-immiscible organic solvent [3].
- **Chemical Scavenging:** As an alkene, **5-Methyl-2-heptene** could potentially be removed by reacting it with solid-supported reagents that selectively target double bonds, though a specific reagent is not identified in the search results.

## Troubleshooting Common Scenarios

**Scenario: Suspected interference in a reaction mixture.**

- **Step 1:** Confirm the identity of the impurity using analytical techniques (e.g., GC-MS, comparing retention index data if available [4]).
- **Step 2:** If confirmed, choose a purification method based on the properties of your *desired product*. If your product is non-volatile, distillation is suitable. If your product is more polar, liquid-liquid extraction or chromatography may be better.

## Important Note on Available Information

It is critical to note that while the provided data can guide your experimental design, the specific effectiveness of these techniques for your unique mixture has not been documented in the searched literature. You will need to empirically determine the optimal conditions.

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## References

1. Buy 5-Methyl-2-heptene | 22487-87-2 [smolecule.com]
2. 5-Methyl-trans-2-heptene - the NIST WebBook [webbook.nist.gov]
3. Sustainable synthesis and extraction of 5-methyl-N-phenyl ... [sciencedirect.com]
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